

Application Notes and Protocols: Preparation of Acid Blue 260 Stock Solution

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Compound of Interest

Compound Name: Acid blue 260

CAS No.: 62168-86-9

Cat. No.: B15622319

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Introduction

Acid Blue 260 is an anionic dye belonging to the anthraquinone class, commonly utilized in the textile industry for dyeing protein fibers such as wool, silk, and nylon[1][2][3]. In research settings, it serves as a model compound for studying photocatalytic degradation and adsorption processes[1][4]. Accurate and consistent preparation of a stock solution is crucial for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of an **Acid Blue 260** stock solution for research applications.

Chemical Properties and Safety

Acid Blue 260 typically appears as a dark blue powder[2][5][6]. It is soluble in water, with its solubility increasing with temperature[3][6]. It is important to handle the compound with appropriate personal protective equipment (PPE), as it may cause skin and eye irritation and is harmful if swallowed[5].

Quantitative Data Summary

For consistency, it is critical to use the specific information provided by the supplier of your reagent. The data presented below is compiled from various sources, which show some discrepancies.

Property	Value	Source(s)
CAS Number	62168-86-9 (primary), 67827-60-5	[1][2][5][7][8]
Molecular Formula	C ₂₆ H ₂₃ ClN ₃ NaO ₆ S (most common)	[1][5][8]
C ₃₁ H ₂₆ N ₃ NaO ₆ S	[7][9]	
Molecular Weight	563.99 g/mol (corresponding to the most common formula)	[1][5][8]
591.61 g/mol	[7]	
Appearance	Blue Powder	[1][5][6]
Solubility in Water	70 g/L (at 90°C)	[3]
Recommended Storage	2-8°C or -20°C	[1][9]

Note: Discrepancies in molecular formula and weight exist across suppliers. Always refer to the Certificate of Analysis for lot-specific data.

Experimental Protocol: Preparation of a 1 mM Acid Blue 260 Stock Solution

This protocol describes the preparation of 100 mL of a 1 mM **Acid Blue 260** stock solution using the most commonly cited molecular weight of 563.99 g/mol . Adjust calculations accordingly if your reagent specifications differ.

Materials and Equipment

- **Acid Blue 260** powder
- High-purity deionized or distilled water

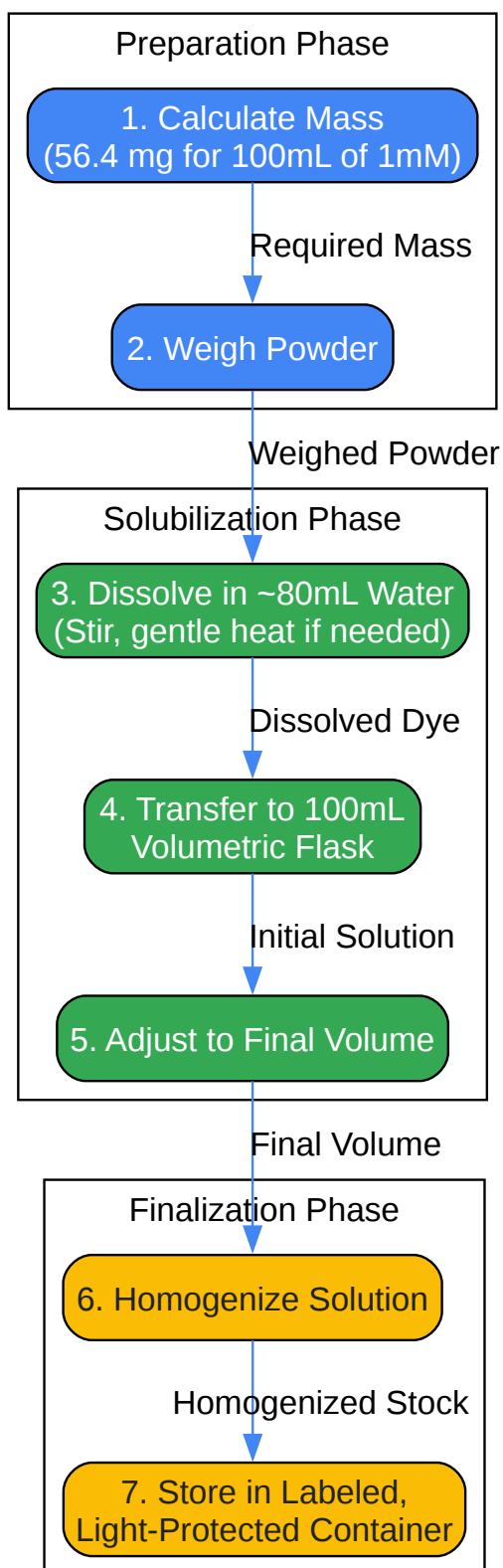
- 100 mL volumetric flask (Class A)
- Analytical balance (readable to 0.1 mg)
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar
- Beaker
- Funnel
- Personal Protective Equipment (safety goggles, lab coat, gloves)

Procedure

- Calculate the Required Mass:
 - To prepare 100 mL (0.1 L) of a 1 mM (0.001 mol/L) solution, the required mass of **Acid Blue 260** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.001 \text{ mol/L} \times 0.1 \text{ L} \times 563.99 \text{ g/mol} = 0.0564 \text{ g}$
 - Therefore, 56.4 mg of **Acid Blue 260** is needed.
- Weigh the Reagent:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully weigh out approximately 56.4 mg of **Acid Blue 260** powder using a spatula. Record the exact mass.
- Dissolve the Powder:

- Transfer the weighed powder into a beaker containing approximately 70-80 mL of high-purity water.
- Add a magnetic stir bar to the beaker.
- Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved. Gentle heating (up to 50°C) may be applied to aid dissolution if necessary, as solubility is enhanced at higher temperatures[3].
- Final Volume Adjustment:
 - Once the dye is fully dissolved, carefully transfer the solution into a 100 mL volumetric flask using a funnel.
 - Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure a complete transfer.
 - Bring the solution to the final volume of 100 mL with high-purity water. The bottom of the meniscus should align with the calibration mark on the flask.
- Homogenization and Storage:
 - Cap the volumetric flask and invert it several times (15-20 times) to ensure the solution is thoroughly mixed and homogenous.
 - Transfer the stock solution to a clearly labeled, amber glass bottle or a container wrapped in aluminum foil to protect it from light.
 - Store the solution in a refrigerator at 2-8°C for short-term storage or at -20°C for long-term stability[1][9].

Experimental Workflow Diagram



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Caption: Workflow for preparing **Acid Blue 260** stock solution.

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